

Spectroscopic Characterization of (S)-7-Bromo-6-methoxychroman-4-amine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (S)-7-Bromo-6-methoxychroman-4-amine

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Introduction

(S)-7-Bromo-6-methoxychroman-4-amine is a chiral synthetic intermediate of significant interest in medicinal chemistry and drug development. Its rigid, bicyclic core, adorned with a strategic arrangement of functional groups—a primary amine, a methoxy ether, and a bromine atom—renders it a valuable scaffold for the synthesis of novel therapeutic agents. The precise stereochemistry at the C4 position, coupled with the electronic and steric properties imparted by the substituents on the aromatic ring, makes this molecule a key building block for compounds targeting a range of biological pathways.

A comprehensive understanding of the molecular structure is paramount for its effective utilization in synthetic campaigns and for elucidating the structure-activity relationships of its derivatives. Spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), provide the foundational data for unambiguous structural confirmation and purity assessment. This technical guide presents a detailed analysis of the expected spectroscopic data for **(S)-7-Bromo-6-methoxychroman-4-amine**, offering insights into the interpretation of its spectral features for researchers and scientists in the field.

Molecular Structure and Key Spectroscopic Features

The structure of **(S)-7-Bromo-6-methoxychroman-4-amine** is characterized by a chroman ring system, which is a dihydropyran ring fused to a benzene ring. The key structural features that give rise to its characteristic spectroscopic signatures are:

- **Chiral Center:** The stereogenic center at C4, bearing the primary amine group.
- **Heterocyclic Ring:** The non-aromatic portion of the chroman ring, which adopts a specific conformation.
- **Substituted Aromatic Ring:** The benzene ring with a bromine atom at C7, a methoxy group at C6, and the ether oxygen of the chroman ring at C1.
- **Functional Groups:** The primary amine ($-NH_2$), the methoxy group ($-OCH_3$), and the bromo-substituent ($-Br$).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the detailed structure of organic molecules in solution. The following sections describe the predicted 1H and ^{13}C NMR spectra of **(S)-7-Bromo-6-methoxychroman-4-amine**.

1H NMR Spectroscopy

The proton NMR spectrum provides information on the number of different types of protons, their chemical environment, and their connectivity.

Predicted 1H NMR Data (400 MHz, $CDCl_3$)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.25	s	1H	H-5
~6.95	s	1H	H-8
~4.20	t	1H	H-4
~4.15 - 4.05	m	2H	H-2
~3.85	s	3H	-OCH ₃
~2.20 - 2.10	m	1H	H-3a (equatorial)
~1.90 - 1.80	m	1H	H-3b (axial)
~1.60	br s	2H	-NH ₂

Interpretation of the ¹H NMR Spectrum:

- Aromatic Protons (H-5 and H-8):** The two aromatic protons are expected to appear as singlets due to the para-positioning of the substituents, which minimizes spin-spin coupling between them. The proton at C5 (H-5) is deshielded by the adjacent bromine atom and the ether oxygen, placing its signal at a lower field (~7.25 ppm). The proton at C8 (H-8) is shielded by the methoxy group, resulting in an upfield shift to around 6.95 ppm.
- Chroman Ring Protons (H-2, H-3, H-4):** The chroman ring exists in a half-chair conformation. The proton at the chiral center (H-4) is adjacent to the electron-withdrawing amine group and the ether oxygen, leading to a downfield shift to approximately 4.20 ppm, appearing as a triplet due to coupling with the two protons at C3. The two protons at C2 (H-2), being adjacent to the ether oxygen, will appear as a multiplet in the range of 4.15-4.05 ppm. The diastereotopic protons at C3 (H-3a and H-3b) will have different chemical shifts and will appear as multiplets, with the axial proton typically resonating at a higher field than the equatorial proton.
- Methoxy Protons (-OCH₃):** The three protons of the methoxy group will appear as a sharp singlet at around 3.85 ppm, a characteristic chemical shift for aryl methyl ethers.

- **Amine Protons (-NH₂):** The protons of the primary amine will typically appear as a broad singlet around 1.60 ppm. The chemical shift and peak shape of the amine protons can be highly variable and are dependent on factors such as solvent, concentration, and temperature due to hydrogen bonding and exchange.

¹³C NMR Spectroscopy

The carbon NMR spectrum provides information on the number of non-equivalent carbon atoms and their chemical environment.

Predicted ¹³C NMR Data (100 MHz, CDCl₃)

Chemical Shift (δ, ppm)	Assignment
~150.0	C-6
~148.5	C-8a
~129.0	C-5
~118.0	C-4a
~115.0	C-8
~112.0	C-7
~65.0	C-2
~56.5	-OCH ₃
~48.0	C-4
~30.0	C-3

Interpretation of the ¹³C NMR Spectrum:

- **Aromatic Carbons:** The aromatic region of the spectrum will show six signals. The carbon bearing the methoxy group (C-6) and the carbon at the ring junction adjacent to the ether oxygen (C-8a) are expected to be the most downfield. The carbon attached to the bromine atom (C-7) will be shifted upfield due to the "heavy atom effect". The remaining aromatic carbons (C-4a, C-5, and C-8) will have chemical shifts influenced by the substituents.

- **Chroman Ring Carbons:** The carbon at C2, being adjacent to the ether oxygen, will appear around 65.0 ppm. The carbon of the chiral center (C-4) will be in the range of 48.0 ppm, and the C3 carbon will be the most upfield of the heterocyclic ring carbons at approximately 30.0 ppm.
- **Methoxy Carbon:** The carbon of the methoxy group will resonate at a characteristic chemical shift of around 56.5 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Predicted IR Absorption Bands

Frequency (cm ⁻¹)	Intensity	Vibration	Functional Group
3380 - 3300	Medium	N-H asymmetric and symmetric stretching	Primary Aromatic Amine
1620 - 1580	Medium	N-H bending (scissoring)	Primary Amine
1260 - 1200	Strong	C-O-C asymmetric stretching	Aryl Alkyl Ether
1050 - 1000	Strong	C-O-C symmetric stretching	Aryl Alkyl Ether
600 - 500	Medium	C-Br stretching	Aryl Bromide

Interpretation of the IR Spectrum:

- **Amine Group:** The presence of a primary amine will be indicated by two medium-intensity bands in the 3380-3300 cm⁻¹ region, corresponding to the asymmetric and symmetric N-H stretching vibrations.^{[1][2]} A medium-intensity N-H bending (scissoring) vibration is also expected in the 1620-1580 cm⁻¹ range.^[2]

- Ether Group: The aryl alkyl ether linkage will give rise to a strong, characteristic C-O-C asymmetric stretching band between 1260 and 1200 cm^{-1} .^[3] A symmetric stretching band is also expected around 1050-1000 cm^{-1} .
- Aryl Bromide: The C-Br stretching vibration for an aryl bromide typically appears in the fingerprint region, between 600 and 500 cm^{-1} .^[4]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation.

Predicted Mass Spectrum (Electron Ionization - EI)

- Molecular Ion (M^+): A prominent molecular ion peak is expected. Due to the presence of bromine, there will be two peaks of almost equal intensity: one for the molecule containing the ^{79}Br isotope and another at $M+2$ for the molecule containing the ^{81}Br isotope.^{[5][6]} For $\text{C}_{10}\text{H}_{12}\text{Br}^{14}\text{NO}$, the expected m/z values would be approximately 257 (for ^{79}Br) and 259 (for ^{81}Br).
- Major Fragmentation Pathways:
 - Alpha-Cleavage: The most common fragmentation for amines is the cleavage of the C-C bond adjacent to the nitrogen atom. In this case, cleavage of the C3-C4 bond would lead to the loss of a $\text{C}_3\text{H}_5\text{O}$ radical, resulting in a fragment ion containing the amine and the aromatic ring.
 - Loss of Amine Group: Cleavage of the C4-N bond can lead to the loss of an NH_2 radical (16 Da).
 - Retro-Diels-Alder (RDA) Fragmentation: The chroman ring system can undergo a characteristic RDA fragmentation, leading to the cleavage of the heterocyclic ring.^[7] This would result in the formation of a charged diene and a neutral dienophile.
 - Loss of Bromine: Loss of the bromine atom (79 or 81 Da) from the molecular ion is another possible fragmentation pathway.

High-Resolution Mass Spectrometry (HRMS):

HRMS would provide the exact mass of the molecular ion, allowing for the determination of the elemental composition with high accuracy. For $C_{10}H_{12}^{79}BrNO$, the calculated exact mass is 257.0102, and for $C_{10}H_{12}^{81}BrNO$, it is 259.0082.

Experimental Protocols

The following are generalized protocols for the acquisition of spectroscopic data for a small organic molecule like **(S)-7-Bromo-6-methoxychroman-4-amine**.

NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of the compound in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$, $DMSO-d_6$) in a standard 5 mm NMR tube.
- Instrument: A 400 MHz or higher field NMR spectrometer.
- 1H NMR Acquisition:
 - Acquire a standard one-dimensional proton spectrum.
 - Set the spectral width to cover the expected range of chemical shifts (e.g., 0-12 ppm).
 - Use a sufficient number of scans to achieve a good signal-to-noise ratio.
 - Process the data with Fourier transformation, phase correction, and baseline correction.
 - Calibrate the chemical shift scale to the residual solvent peak or an internal standard (e.g., TMS at 0 ppm).
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled carbon spectrum.
 - Set the spectral width to cover the expected range (e.g., 0-200 ppm).
 - A larger number of scans will be required compared to 1H NMR due to the low natural abundance of ^{13}C .

- Process the data similarly to the ^1H NMR spectrum.

IR Spectroscopy

- Sample Preparation:
 - KBr Pellet: Mix a small amount of the solid sample with dry potassium bromide (KBr) and press into a thin, transparent pellet.
 - ATR (Attenuated Total Reflectance): Place a small amount of the solid sample directly on the ATR crystal.
- Instrument: A Fourier-Transform Infrared (FTIR) spectrometer.
- Acquisition:
 - Record a background spectrum of the empty sample compartment or the clean ATR crystal.
 - Record the sample spectrum over the range of $4000\text{-}400\text{ cm}^{-1}$.
 - The final spectrum is presented as percent transmittance or absorbance versus wavenumber (cm^{-1}).

Mass Spectrometry

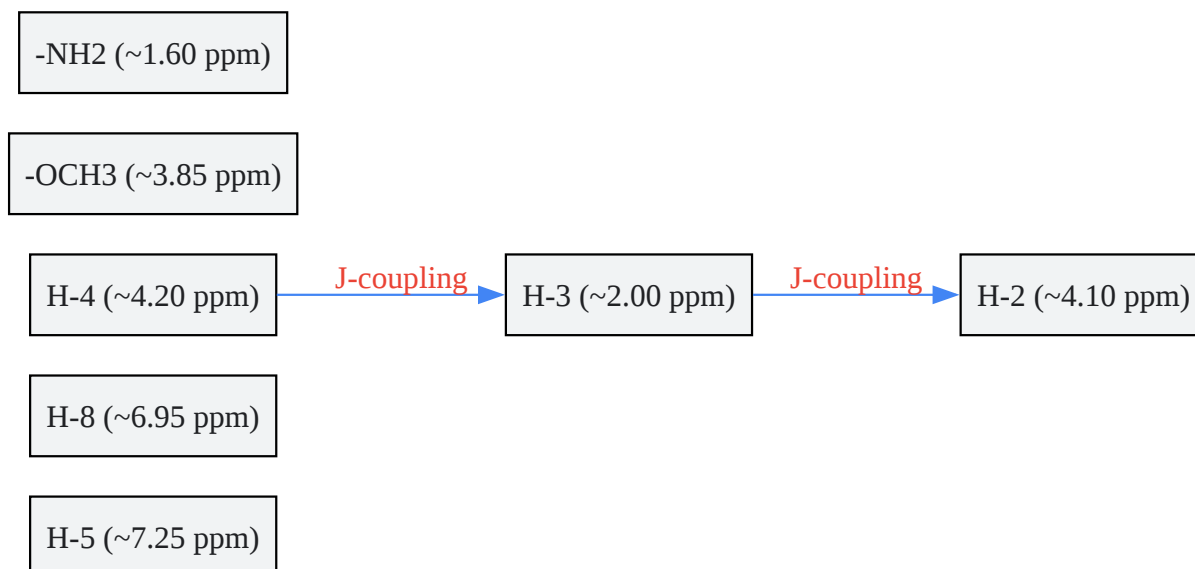
- Sample Preparation: Dissolve a small amount of the sample in a suitable volatile solvent (e.g., methanol, acetonitrile) to a concentration of approximately 1 mg/mL .
- Instrument: A mass spectrometer with an appropriate ionization source (e.g., Electron Ionization - EI, Electrospray Ionization - ESI).
- Acquisition:
 - Introduce the sample into the ion source (e.g., via direct infusion for ESI or a heated probe for EI).
 - Acquire the mass spectrum over a suitable m/z range (e.g., $50\text{-}500$).

- For HRMS, use a high-resolution analyzer such as a Time-of-Flight (TOF) or Orbitrap.

Visualization of Molecular Structure and Key Correlations

The following diagrams illustrate the structure of **(S)-7-Bromo-6-methoxychroman-4-amine** and key NMR correlations.

Caption: Molecular structure of **(S)-7-Bromo-6-methoxychroman-4-amine**.



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Caption: Key ^1H NMR correlations for **(S)-7-Bromo-6-methoxychroman-4-amine**.

Conclusion

The spectroscopic data presented in this guide, while predicted, are based on a thorough analysis of the structural features of **(S)-7-Bromo-6-methoxychroman-4-amine** and established spectroscopic principles. The detailed interpretation of the expected ^1H NMR, ^{13}C NMR, IR, and MS spectra provides a robust framework for the characterization of this important synthetic intermediate. Researchers and scientists can utilize this guide to aid in the identification and purity assessment of this compound, ensuring its quality for downstream

applications in drug discovery and development. The provided experimental protocols offer a starting point for the acquisition of high-quality spectroscopic data.

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